

S-(1,2-Dicarboxyethyl)glutathione method validation accuracy precision specificity

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Compound Focus: S-(1,2-Dicarboxyethyl)glutathione

CAS No.: 1115-52-2

Cat. No.: S1503356

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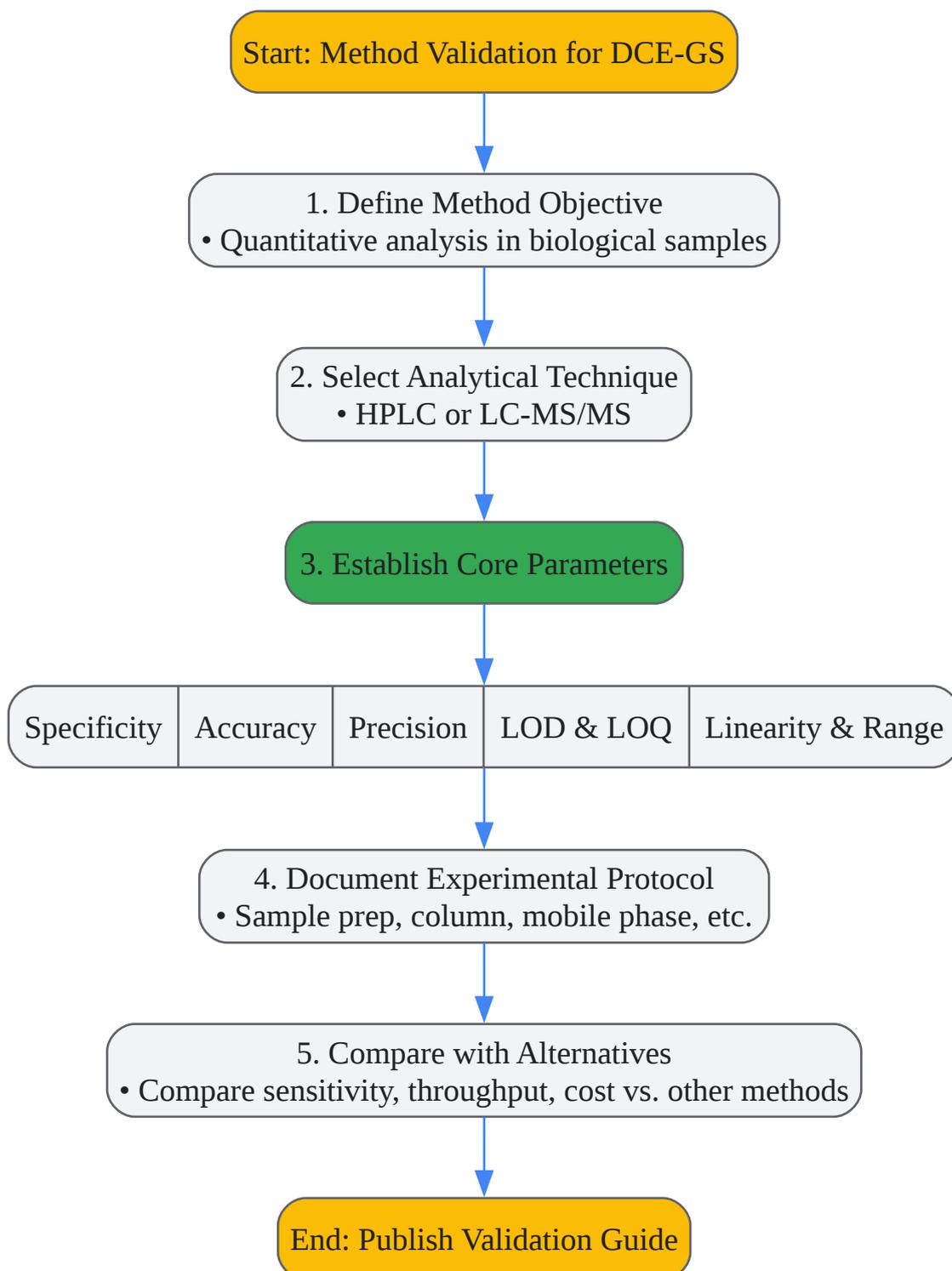
Documented Contexts of DCE-GS Detection

The compound has been identified and measured in several experimental contexts, which can inform the development of a validation protocol.

Context / Study Model	Key Analytical Technique	Relevance to Method Development
Rat Tissues (Liver, Lens, Heart) [1]	HPLC	Confirms DCE-GS can be separated and quantified in a biological matrix.
FH-deficient Cells (Renal Cancer Model) [2] [3]	LC-MS, LC-MS/MS, NMR	Establishes advanced techniques for definitive structural identification and quantification.
Human Neutrophils [4]	Not specified	Indicates biological activity in human cells, supporting the need for validated assays.

A Framework for Your Validation Guide

Since a direct template is unavailable, you can build a robust comparison guide by structuring it around core analytical principles. The following workflow outlines the key stages and parameters you would need to address.



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References

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2. Fumarate induces redox-dependent senescence by ... [nature.com]
3. The Loss of Complex I in Renal Oncocytoma Is Associated ... [mdpi.com]
4. Effect of S-(1,2-dicarboxyethyl) glutathione and ... [pubmed.ncbi.nlm.nih.gov]

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